

Application Notes and Protocols for Rauvotetraphylline C Treatment in Sensitive Cell Lines

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Compound of Interest					
Compound Name:	Rauvotetraphylline C				
Cat. No.:	B15592084	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvotetraphylline C is a pentacyclic oxindole alkaloid isolated from plants of the Rauvolfia genus, notably Rauvolfia tetraphylla. While research specifically focused on Rauvotetraphylline C is limited, studies on extracts from Rauvolfia tetraphylla and related alkaloids have demonstrated significant cytotoxic and pro-apoptotic effects against various cancer cell lines. These findings suggest the potential of Rauvotetraphylline C as a novel anticancer agent. This document provides a summary of the available data on sensitive cell lines, potential mechanisms of action, and detailed protocols for key experimental assays to guide further research and drug development efforts. It is important to note that much of the following information is based on studies of Rauvolfia extracts and related alkaloids, and further investigation is required to specifically attribute these effects to Rauvotetraphylline C.

Sensitive Cell Lines and Cytotoxicity

Extracts from Rauvolfia tetraphylla have shown cytotoxic activity against a range of human cancer cell lines. The following table summarizes the available data on cell line sensitivity.



Cell Line	Cancer Type	Compound/Ext ract	IC50/Effective Concentration	Reference
MCF-7	Breast Cancer	Rauvolfia tetraphylla extract	Significant cytotoxicity observed	[1][2]
HeLa	Cervical Cancer	Rauvolfia tetraphylla hexane extract fraction	IC30 = 20.10 ± 1.1 μg/mL	[3]
A549	Lung Cancer	Rauvolfia tetraphylla hexane extract fraction	Cytotoxic activity observed	[3]
Caco-2	Colon Cancer	Rauvolfia tetraphylla hexane extract fraction	Cytotoxic activity observed	[3]
MDA-MB-231	Breast Cancer	Rauvolfia tetraphylla hexane extract fraction	Cytotoxic activity observed	[3]
HL-60	Promyelocytic Leukemia	Rauvotetraphyllin es A-E	IC50 > 40 μM	[4]
SMMC-7721	Hepatocellular Carcinoma	Rauvotetraphyllin es A-E	IC50 > 40 μM	[4]
SW-480	Colon Adenocarcinoma	Rauvotetraphyllin es A-E	IC50 > 40 μM	[4]

Mechanism of Action

The primary mechanism of action of Rauvolfia alkaloids and extracts appears to be the induction of apoptosis. Studies have indicated the involvement of the intrinsic apoptotic







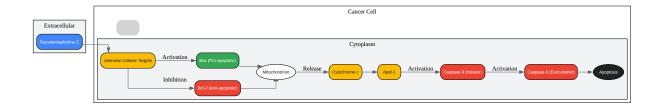
pathway, characterized by alterations in the Bcl-2 family of proteins and mitochondrial dysfunction.

One study on a Rauvolfia tetraphylla extract demonstrated that its cytotoxic effect on MCF-7 breast cancer cells is associated with the downregulation of the anti-apoptotic protein Bcl-2[1]. Furthermore, research on the related indole alkaloid, reserpine, has shown that it can induce apoptosis in oral cancer by modulating the TGF-β signaling pathway, leading to the stimulation of pro-apoptotic proteins such as Bax, cytochrome c, Apaf-1, and caspases[5][6]. In prostate cancer cells, reserpine has been shown to induce apoptosis and cell cycle arrest through the disruption of the mitochondrial membrane potential[7][8].

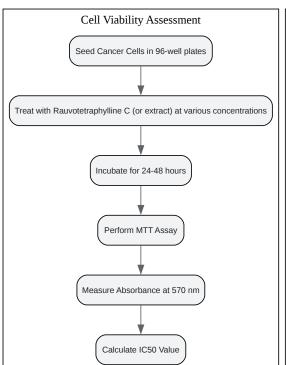
While the precise signaling cascades triggered by **Rauvotetraphylline C** are yet to be elucidated, it is plausible that it may share similar mechanisms with other Rauvolfia alkaloids, potentially affecting key cell survival pathways such as PI3K/Akt and MAPK/ERK, which are common targets for plant-derived alkaloids[9][10].

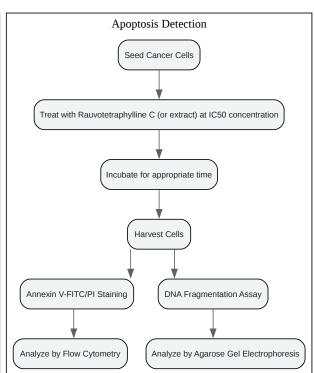
Signaling Pathway Diagrams











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